

Application Note: Preparation of Veonetinib Stock Solution in DMSO

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Compound of Interest

Compound Name: Veonetinib

Cat. No.: B15622640

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Audience: Researchers, scientists, and drug development professionals.

1. Introduction

Veonetinib is a potent inhibitor of tyrosine kinases, demonstrating significant anti-proliferative activity in various cancer cell lines, including A549 (lung carcinoma) and LOVO (colon carcinoma) cells, with IC50 values of 0.1 μ M and 0.4 μ M, respectively[1][2][3]. As a small molecule inhibitor, its mechanism of action involves the disruption of key signaling pathways that regulate cell growth and angiogenesis[4][5]. Accurate and consistent preparation of stock solutions is critical for obtaining reliable and reproducible results in downstream in vitro and in vivo experiments.

This document provides a detailed protocol for the preparation, storage, and handling of **Veonetinib** stock solutions using dimethyl sulfoxide (DMSO) as the solvent.

2. Physicochemical Properties and Data

Summarized below are the key physicochemical properties of **Veonetinib**.

| Property | Value | Reference |
|-------------------|------------------------------------------------------------------------------------------------------------------|-----------|
| Chemical Name | (R)-5-(2-((4-((4-fluoro-2-methyl-1H-indol-5-yl)oxy)-6-methoxyquinolin-7-yl)oxy)ethyl)-5-azaspiro[2.4]heptan-7-ol | [6] |
| Molecular Formula | C ₂₇ H ₂₈ FN ₃ O ₄ | [2][6] |
| Molecular Weight | 477.54 g/mol | [2][6] |
| Appearance | Solid | [2] |
| Primary Solvent | Dimethyl Sulfoxide (DMSO) | [1] |

3. Stock Solution Preparation Calculations

To prepare stock solutions of a desired molar concentration, use the following formula:

$$\text{Volume of DMSO (mL)} = (\text{Mass of **Veonetinib** (mg)} / \text{Molecular Weight (g/mol)}) / \text{Concentration (mM)}$$

The table below provides pre-calculated volumes of DMSO required to prepare common stock concentrations from standard starting masses of **Veonetinib**.

| Mass of Veonetinib | To Prepare 1 mM Stock | To Prepare 5 mM Stock | To Prepare 10 mM Stock | To Prepare 20 mM Stock |
|---------------------------|-----------------------|-----------------------|------------------------|------------------------|
| 1 mg | 2.094 mL | 0.419 mL | 0.209 mL | 0.105 mL |
| 5 mg | 10.471 mL | 2.094 mL | 1.047 mL | 0.524 mL |
| 10 mg | 20.941 mL | 4.188 mL | 2.094 mL | 1.047 mL |

Calculations are based on a molecular weight of 477.54 g/mol .

4. Experimental Protocol: Preparing a 10 mM Stock Solution

This protocol details the steps to prepare a 10 mM stock solution of **Veonetinib** in DMSO.

4.1. Materials and Equipment

- **Veonetinib** powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile, low-retention polypropylene microcentrifuge tubes (e.g., 1.5 mL)
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic bath (optional, for aiding dissolution)
- Personal Protective Equipment (PPE): lab coat, safety goggles, chemical-resistant gloves

4.2. Safety Precautions

- Handle **Veonetinib** powder in a chemical fume hood or a ventilated enclosure to avoid inhalation.
- DMSO can facilitate the absorption of substances through the skin.^[7] Always wear appropriate PPE, including gloves, safety goggles, and a lab coat, when handling DMSO and **Veonetinib** solutions.^[7]
- Consult the Safety Data Sheet (SDS) for both **Veonetinib** and DMSO before starting any work.
- Dispose of all chemical waste according to your institution's guidelines.

4.3. Step-by-Step Procedure

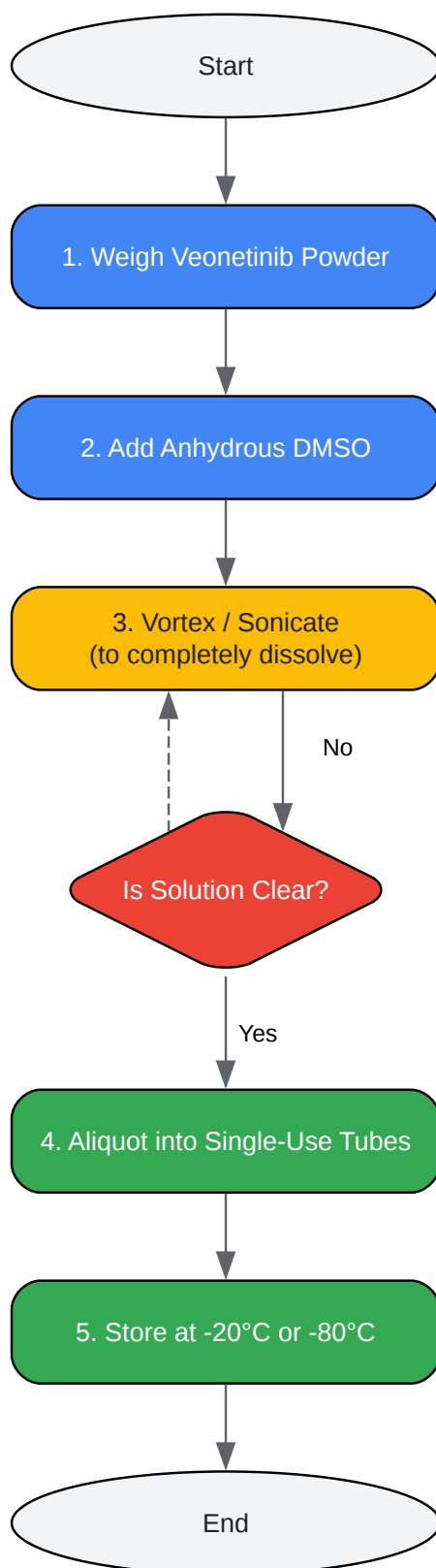
- **Equilibration:** Allow the vial of **Veonetinib** powder to equilibrate to room temperature for 15-20 minutes before opening to prevent condensation of atmospheric moisture.

- **Weighing:** Carefully weigh the desired amount of **Veonetinib** powder (e.g., 5 mg) and transfer it into a sterile microcentrifuge tube. For compounds that are difficult to weigh accurately, it is recommended to dissolve the entire contents of the manufacturer's vial directly.^[8]
- **Solvent Addition:** Based on the mass weighed, calculate the required volume of DMSO for a 10 mM solution (e.g., for 5 mg, add 1.047 mL of DMSO). Using a calibrated micropipette, add the precise volume of anhydrous DMSO to the tube containing the **Veonetinib** powder.
- **Dissolution:** Tightly cap the tube and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. A clear solution should be obtained.
- **Sonication (Optional):** If dissolution is slow or particulates are visible, place the tube in an ultrasonic bath for 5-10 minutes to aid dissolution.^{[8][9]} Gentle warming to 37°C for a few minutes can also be effective.^[9]
- **Aliquoting:** To avoid degradation from repeated freeze-thaw cycles, immediately aliquot the stock solution into single-use volumes (e.g., 10-50 µL) in sterile, pre-labeled, low-retention microcentrifuge tubes.^[10]
- **Storage:** Store the aliquots in a freezer at -20°C for short-term storage (up to 3 months) or at -80°C for long-term storage (up to two years).^{[8][10]} Ensure containers are tightly sealed to prevent absorption of moisture, as DMSO is hygroscopic.

5. Visualizations

5.1. Experimental Workflow

The following diagram illustrates the workflow for preparing the **Veonetinib** stock solution.

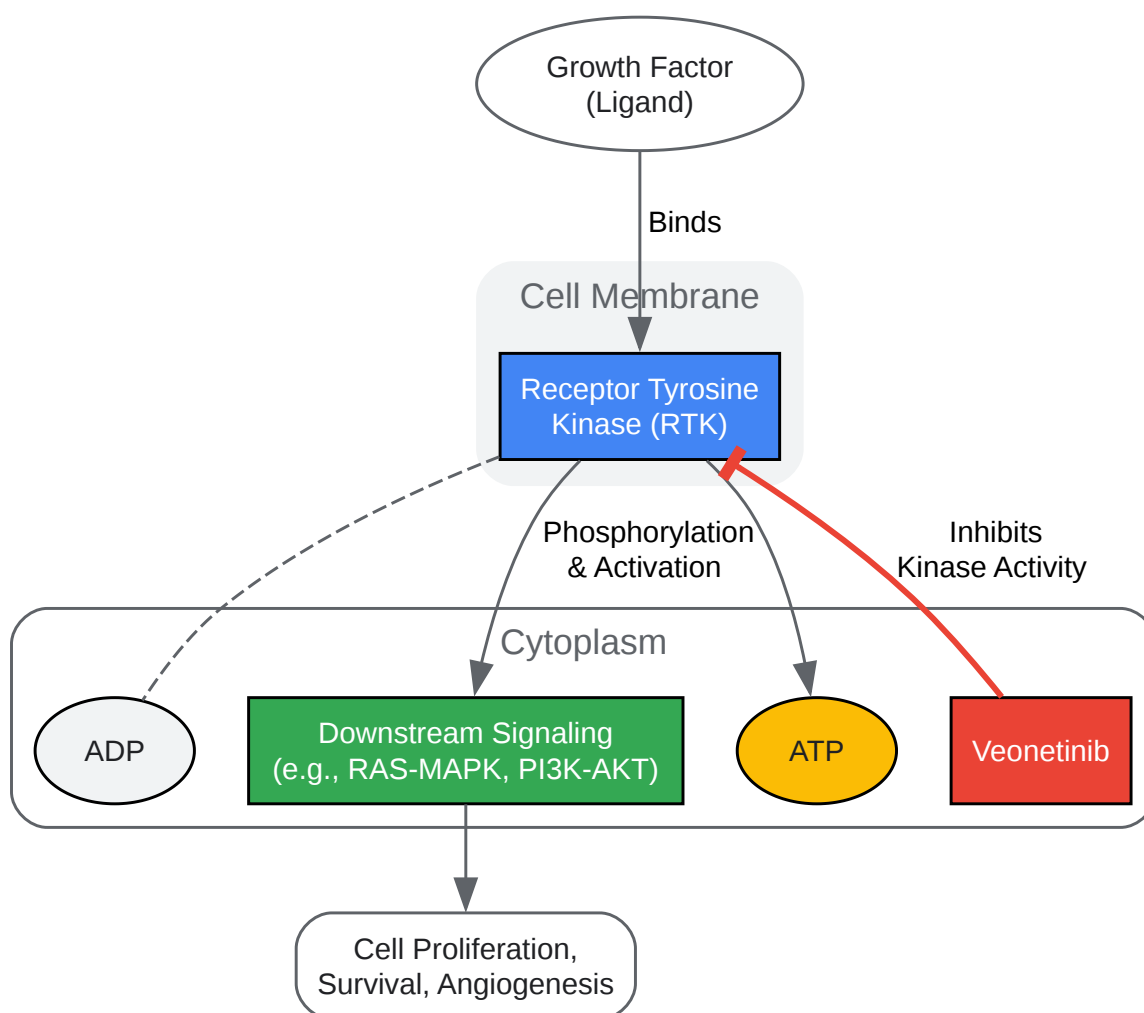


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Caption: Workflow for **Veonetinib** Stock Solution Preparation.

5.2. Simplified Tyrosine Kinase Signaling Pathway

Veonetinib is an inhibitor of tyrosine kinases. These enzymes are critical components of signaling pathways that control cell proliferation and survival. The diagram below shows a simplified representation of a receptor tyrosine kinase (RTK) pathway and the point of inhibition by **Veonetinib**.



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Caption: Inhibition of RTK signaling by **Veonetinib**.

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